

Application Notes and Protocols: Preparation of N3PT Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N3PT

Cat. No.: B1139218

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **N3PT** (N3-pyridyl thiamine) is a potent and selective inhibitor of transketolase (TKT), a critical enzyme in the pentose phosphate pathway.^{[1][2][3][4]} As a thiamine antagonist, **N3PT** becomes active upon intracellular pyrophosphorylation, after which it binds to apo-transketolase with high affinity, effectively blocking the production of ribose precursors required for DNA and RNA synthesis.^{[1][5][6]} Accurate and consistent preparation of **N3PT** stock solutions is paramount for achieving reproducible results in both in vitro and in vivo experimental settings. This document provides a detailed protocol for the preparation, storage, and handling of **N3PT** stock solutions.

N3PT Physicochemical Properties

A summary of the key properties of **N3PT** is presented below. This data is essential for accurate calculations and proper handling of the compound.

Property	Value	Source(s)
Synonyms	N3-pyridyl thiamine	[1] [2] [5]
CAS Number	13860-66-7	[1] [2] [3] [5] [7]
Molecular Formula	C13H19Cl2N3OS	[1] [2] [3] [5] [7]
Molecular Weight	336.28 g/mol	[1] [2] [3] [5] [7]
Appearance	Light yellow to yellow solid powder	[1] [2]
Solubility	Soluble in DMSO at 2.86 mg/mL (8.50 mM)	[1] [3] [5] [7]

Protocol for Preparing N3PT Stock Solution (10 mM)

This protocol details the steps to prepare a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- **N3PT** solid (CAS: 13860-66-7)
- Anhydrous/Hygroscopic DMSO (Biotechnology Grade)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Pre-equilibration:** Before opening, allow the vial of **N3PT** solid and the bottle of DMSO to equilibrate to room temperature for at least 60 minutes. This prevents moisture condensation.[\[8\]](#)

- Mass Calculation: Calculate the mass of **N3PT** required. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 336.28 \text{ g/mol} \times 1000 \text{ mg/g} = 3.36 \text{ mg}$
- Weighing: Accurately weigh 3.36 mg of **N3PT** solid using an analytical balance and place it into a sterile vial.
- Dissolution: Add 1 mL of DMSO to the vial containing the **N3PT** solid.
- Solubilization:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the solid is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes.[\[1\]](#)[\[3\]](#)
[\[7\]](#)
 - Gentle warming to 37°C can also aid dissolution if necessary.[\[5\]](#)[\[7\]](#)
- Visual Inspection: Ensure the final solution is clear and free of any visible particulates. If particulates remain, repeat the solubilization step.
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials.[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **N3PT**.

Form	Storage Temperature	Duration	Notes	Source(s)
Solid Powder	-20°C	Months to years	Store in a dry, dark environment.	[2]
Stock Solution (in DMSO)	-20°C	Up to 1 month	Recommended for short-term storage.	[1][8][9]
Stock Solution (in DMSO)	-80°C	Up to 6 months	Recommended for long-term storage.	[1]

Handling: When using a stored aliquot, thaw it completely and bring it to room temperature before opening the vial.

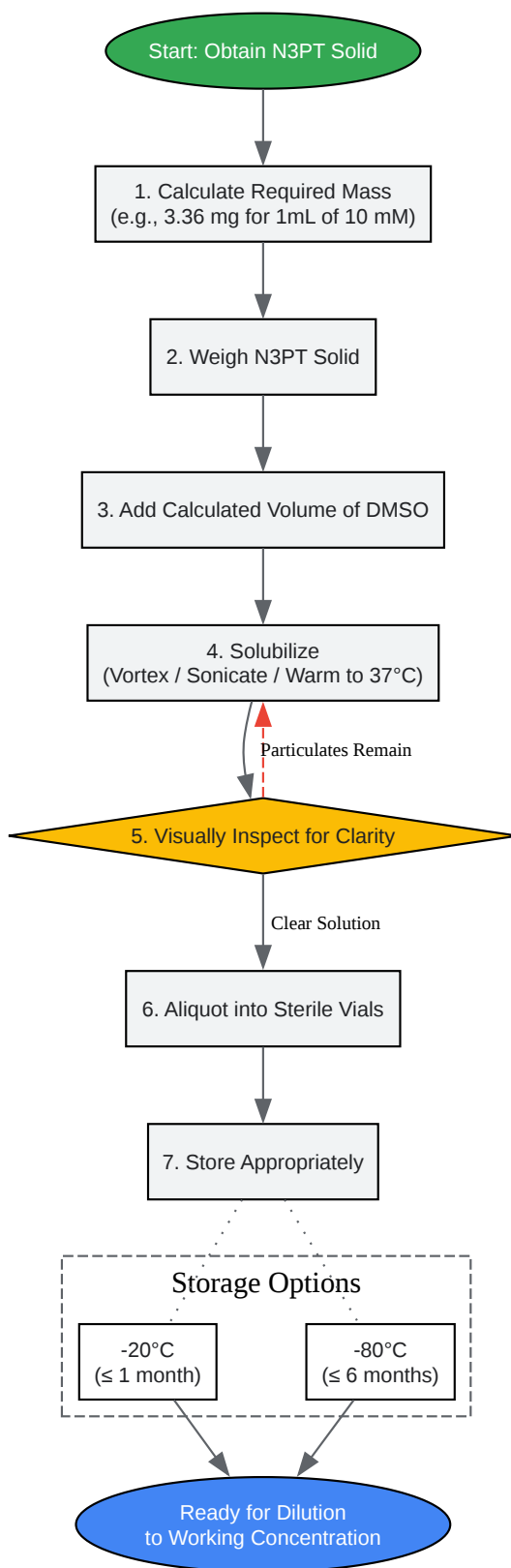
Mechanism of Action and Experimental Workflow

N3PT functions by inhibiting transketolase, a key enzyme in the non-oxidative branch of the pentose phosphate pathway. The diagrams below illustrate its mechanism of action and the general workflow for stock solution preparation.



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Caption: Mechanism of **N3PT** as a transketolase inhibitor.



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Caption: Workflow for preparing **N3PT** stock solution.

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